

# Molecular structure and weight of Tris(isopropoxy)silanol

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## Compound of Interest

Compound Name: *Tris(isopropoxy)silanol*

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## In-Depth Technical Guide: Tris(isopropoxy)silanol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Tris(isopropoxy)silanol**, a key organosilicate compound, plays a pivotal role as a precursor in the synthesis of advanced silica-based materials. Its unique molecular structure, featuring three isopropoxy groups and a reactive silanol group, makes it an ideal candidate for sol-gel processes, surface functionalization of biomedical implants, and the development of controlled drug delivery systems. This technical guide provides a comprehensive overview of the molecular and physical properties of **Tris(isopropoxy)silanol**, detailed experimental protocols for its synthesis and characterization, and an exploration of its applications in the pharmaceutical and biomedical fields.

### Molecular Structure and Properties

**Tris(isopropoxy)silanol** possesses a central silicon atom bonded to three isopropoxy groups ( $-\text{OCH}(\text{CH}_3)_2$ ) and one hydroxyl group ( $-\text{OH}$ ). This structure imparts both hydrolytic reactivity, due to the isopropoxy groups, and condensation capability, via the silanol group.

Table 1: Molecular and Physical Properties of **Tris(isopropoxy)silanol**

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>22</sub> O <sub>4</sub> Si   | [1][2][3] |
| Molecular Weight  | 222.35 g/mol   | [1][3]    |
| Appearance        | Colorless liquid (predicted)   |           |
| Density           | 0.940 g/mL at 25 °C  | [1]       |
| Boiling Point     | 58-62 °C at 1 Torr   | [2]       |
| CAS Number        | 27491-86-7   | [1][2]    |
| SMILES            | CC(C)O--INVALID-LINK--<br>(OC(C)C)OC(C)C   | [3]       |
| InChI             | InChI=1S/C <sub>9</sub> H <sub>22</sub> O <sub>4</sub> Si/c1-<br>7(2)11-14(10,12-8(3)4)13-<br>9(5)6/h7-10H,1-6H3 | [3]       |

## Experimental Protocols

### Synthesis of Tris(isopropoxy)silanol via Hydrolysis of Tetraisopropoxysilane

A common route for the synthesis of **Tris(isopropoxy)silanol** involves the controlled hydrolysis of a suitable silicon alkoxide precursor, such as tetraisopropoxysilane. The reaction stoichiometry is critical to favor the formation of the desired monosubstituted silanol.

Materials:

- Tetraisopropoxysilane (TIPS)
- Deionized water
- Isopropanol (as solvent)
- Hydrochloric acid (HCl) (as catalyst)
- Anhydrous sodium sulfate

- Rotary evaporator
- Magnetic stirrer and hotplate
- Distillation apparatus

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve tetraisopropoxysilane in isopropanol.
- In a separate beaker, prepare a solution of deionized water in isopropanol with a catalytic amount of hydrochloric acid.
- Slowly add the water/isopropanol/HCl solution to the tetraisopropoxysilane solution under vigorous stirring at room temperature. The molar ratio of water to tetraisopropoxysilane should be carefully controlled to be less than 1:1 to favor the formation of the monosubstituted silanol.
- Allow the reaction to proceed for several hours at room temperature. The progress of the hydrolysis can be monitored by techniques such as gas chromatography (GC) or infrared (IR) spectroscopy.
- Once the reaction is complete, neutralize the catalyst with a suitable base, such as sodium bicarbonate.
- Dry the reaction mixture over anhydrous sodium sulfate and filter to remove the drying agent.
- Remove the isopropanol solvent using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to obtain pure **Tris(isopropoxy)silanol**.

## Characterization Techniques

### 2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show characteristic signals for the isopropoxy groups (a septet for the CH proton and a doublet for the  $\text{CH}_3$  protons) and a broad singlet for the silanol ( $-\text{OH}$ ) proton. The integration of these signals can confirm the structure.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display signals corresponding to the methine and methyl carbons of the isopropoxy groups.
- $^{29}\text{Si}$  NMR: Silicon-29 NMR spectroscopy is a powerful tool to analyze the silicon environment. A single resonance in the appropriate chemical shift range would confirm the presence of the desired  $\text{Si}(\text{OR})_3(\text{OH})$  species.

### 2.2.2. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Tris(isopropoxy)silanol** is expected to exhibit the following characteristic absorption bands:

- A broad band in the region of  $3200\text{--}3600\text{ cm}^{-1}$  corresponding to the O-H stretching vibration of the silanol group.<sup>[4]</sup>
- Strong bands in the  $1000\text{--}1100\text{ cm}^{-1}$  region due to the Si-O-C stretching vibrations.<sup>[5]</sup>
- Bands around  $2850\text{--}2980\text{ cm}^{-1}$  attributed to the C-H stretching of the isopropoxy groups.
- A band in the  $800\text{--}950\text{ cm}^{-1}$  range associated with the Si-O stretching vibration.<sup>[5]</sup>

### 2.2.3. Mass Spectrometry (MS)

Electron ionization (EI) or electrospray ionization (ESI) mass spectrometry can be used to determine the molecular weight and fragmentation pattern of **Tris(isopropoxy)silanol**. The molecular ion peak  $[\text{M}]^+$  or  $[\text{M}+\text{H}]^+$  should be observed at  $m/z$  222 or 223, respectively. Characteristic fragment ions would result from the loss of isopropoxy groups and the silanol group.

## Applications in Drug Development and Biomedical Science

The unique chemical properties of **Tris(isopropoxy)silanol** make it a valuable building block in the development of advanced materials for pharmaceutical and biomedical applications.

## Precursor for Sol-Gel Synthesis of Silica Nanoparticles for Drug Delivery

**Tris(isopropoxy)silanol** is an excellent precursor for the sol-gel synthesis of silica nanoparticles (SNPs).[6] The sol-gel process involves the hydrolysis and condensation of the precursor to form a porous silica network. The presence of the silanol group allows for controlled polymerization, leading to the formation of monodisperse nanoparticles with tunable size and porosity. These SNPs can be loaded with therapeutic agents for controlled and targeted drug delivery.[7][8] The silanol groups on the surface of the resulting silica nanoparticles provide active sites for further functionalization with targeting ligands or polymers to enhance biocompatibility and circulation time.[7][9]



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Caption: Sol-gel synthesis of silica nanoparticles from **Tris(isopropoxy)silanol**.

## Surface Functionalization of Biomedical Implants

The surface properties of biomedical implants, such as those made of titanium, are crucial for their successful integration with surrounding tissues (osseointegration).[10]

**Tris(isopropoxy)silanol** can be used to functionalize the surface of these implants, creating a silica-based layer with reactive silanol groups.[10] This modification can improve the implant's biocompatibility, promote cell adhesion and proliferation, and enhance the bonding between the implant and bone tissue.[11] The surface silanol groups can also serve as anchor points for the covalent attachment of bioactive molecules, such as growth factors or peptides, to further promote tissue regeneration.



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Caption: Surface functionalization of a titanium implant using **Tris(isopropoxy)silanol**.

## Role in Controlled Release Formulations

The ability of **Tris(isopropoxy)silanol** to form a well-defined silica matrix through the sol-gel process allows for its use in creating controlled release drug formulations.[8] By entrapping drug molecules within the silica network during its formation, the release rate of the drug can be precisely controlled by modulating the porosity and degradation rate of the silica matrix. This approach is particularly beneficial for delivering drugs over an extended period, improving patient compliance and therapeutic efficacy.

## Conclusion

**Tris(isopropoxy)silanol** is a versatile and valuable compound for researchers and scientists in the fields of materials science, drug development, and biomedical engineering. Its well-defined molecular structure and predictable reactivity make it an essential precursor for the synthesis of advanced silica-based materials with a wide range of applications. The detailed protocols and data presented in this guide provide a solid foundation for the successful utilization of **Tris(isopropoxy)silanol** in innovative research and development endeavors.

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